

# Application Note: Protocols for Solid-Phase Extraction of Melamine from Food Samples

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## Compound of Interest

Compound Name: Melamine(1+)

Cat. No.: B1240398

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## Introduction

Melamine is a nitrogen-rich organic compound that has been illicitly added to food products to artificially increase their apparent protein content. This adulteration poses significant health risks, including kidney failure.<sup>[1][2][3]</sup> Consequently, robust and reliable analytical methods are crucial for the detection and quantification of melamine in various food matrices to ensure consumer safety. Solid-phase extraction (SPE) is a widely used sample preparation technique that effectively removes matrix interferences and concentrates the analyte, leading to improved accuracy and sensitivity in subsequent analyses such as high-performance liquid chromatography (HPLC) and mass spectrometry (MS).<sup>[4][5]</sup> This application note provides detailed protocols for the solid-phase extraction of melamine from different food samples, primarily focusing on strong cation exchange (SCX) SPE methods.

## Data Presentation: Quantitative Analysis of Melamine

The following table summarizes the quantitative data from various studies on the solid-phase extraction of melamine from food samples. This data highlights the effectiveness of the described methods in terms of recovery, sensitivity, and precision.

| Food Matrix                     | SPE Sorbent                 | Analytical Method | Spike Level                    | Recovery (%) | RSD (%)     | LOD/LOQ        | Reference |
|---------------------------------|-----------------------------|-------------------|--------------------------------|--------------|-------------|----------------|-----------|
| Whole Milk                      | Discover y® DSC-SCX         | LC-MS/MS          | 10-2500 ng/mL                  | 89 (average) | < 11        | -              | [1]       |
| Dry Infant Formula              | Discover y® DSC-SCX         | LC-MS/MS          | 10-2500 ng/g                   | 82 (average) | < 11        | -              | [1]       |
| Dry Milk Powder                 | Discover y® DSC-SCX         | LC-MS/MS          | 1000 ng/g                      | 81           | -           | -              | [1]       |
| Whole Milk (with Cyanuric Acid) | Discover y® DSC-SCX         | LC-MS/MS          | 100 ng/mL & 1000 ng/mL         | 99-102       | -           | -              | [1]       |
| Full-Fat Milk                   | Strong Cation Exchange      | GC/MS             | 1 µg/mL                        | ~120         | 3.45        | < 0.1 µg/mL    |           |
| Milk Powder                     | Agilent SampliQ Polymer SCX | HPLC/UV           | 2, 5, 10 mg/kg                 | 84.5 - 86.7  | 1.18 - 2.83 | 10 µg/kg (LOD) | [2]       |
| Egg                             | Agilent SampliQ Polymer SCX | HPLC/UV           | 2, 5, 10 mg/kg                 | 93.0 - 95.2  | 2.01 - 3.00 | 10 µg/kg (LOD) | [2]       |
| Milk                            | Supelco® Discover y DSC-SCX | LC-MS/MS          | 100 ng/mL (with cyanuric acid) | 94           | -           | -              | [3]       |

|                       |                             |                               |               |                       |   |                         |        |
|-----------------------|-----------------------------|-------------------------------|---------------|-----------------------|---|-------------------------|--------|
| Liquid                |                             |                               |               |                       |   |                         |        |
| Milk & Infant Formula | Oasis MCX                   | UPLC-MS/MS                    | -             | -                     | - | 20 ppb (LOQ)            |        |
| Powdered Infant Milk  | Agilent Bond Elut Plexa PCX | Reversed-Phase Chromatography | 0.1 - 10 µg/g | 100 ± 7.9 (at 1 µg/g) | - | 0.5 µg/g (for melamine) | [6][7] |
| Ham                   | GracePur e™ Cation-X        | HPLC-UV                       | -             | 92                    | - | -                       | [8]    |
| Biscuit               | GracePur e™ Cation-X        | HPLC-UV                       | -             | 80                    | - | -                       | [8]    |
| Pork                  | GracePur e™ Cation-X        | HPLC-UV                       | -             | 103                   | - | -                       | [8]    |

## Experimental Protocols

This section provides detailed methodologies for the solid-phase extraction of melamine from various food matrices. The protocols are based on strong cation exchange (SCX) SPE, which is highly effective for the polar basic compound melamine.[1]

### Protocol 1: Melamine Extraction from Milk and Milk Powder

This protocol is adapted from a widely used method for dairy products and is suitable for both liquid milk and powdered milk samples.[1]

Materials:

- SPE Cartridges: Strong Cation Exchange (SCX), e.g., Discovery® DSC-SCX, 500 mg/6 mL[1][3]
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid or Phosphate buffer (pH 2.5)[1][3]
- Ammonia solution (5% in methanol)
- Centrifuge
- Ultrasonic bath
- Nitrogen evaporator

#### Sample Pre-treatment:

- Whole Milk:
  - Take 5 mL of the milk sample and spike it with the desired concentration of melamine standard.[1][3]
  - Add 5 mL of 100 mM phosphate buffer (pH 2.5) and 1 mL of acetonitrile.[1][3]
  - Sonicate the mixture for 5-10 minutes.[1]
  - Centrifuge at 3500 rpm for 10 minutes.[1]
  - Carefully collect the middle supernatant layer for SPE processing.[1]
- Dry Milk Powder:
  - Weigh 1 g of the dry milk powder and spike with the melamine standard.[1]
  - Dissolve the powder in 4 mL of deionized water.
  - Add 6 mL of 2.5% formic acid.[1]

- Sonicate for 10 minutes.[1]
- Centrifuge at 3500 rpm for 10 minutes.[1]
- Collect the middle supernatant for SPE.[1]

#### Solid-Phase Extraction Procedure:

- Conditioning: Condition the SCX SPE cartridge by passing 3 mL of methanol followed by 3 mL of 0.1% formic acid or the phosphate buffer used in sample pre-treatment.[1]
- Loading: Load the prepared sample supernatant onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 3 mL of 0.1% formic acid followed by 3 mL of methanol to remove interfering substances.[1]
- Elution: Elute the retained melamine from the cartridge using 4 mL of 5% ammonia in methanol.[1][3]
- Drying and Reconstitution: Evaporate the eluent to dryness under a gentle stream of nitrogen at 50°C.[1][3] Reconstitute the residue in a suitable volume of the mobile phase for subsequent LC-MS or HPLC analysis.[1]

## Protocol 2: Melamine Extraction from Egg and other Solid Food Samples

This protocol is based on a method developed for egg and can be adapted for other solid food matrices like ham or biscuits.[2][8]

#### Materials:

- SPE Cartridges: Polymeric Strong Cation Exchange (SCX), e.g., Agilent SampliQ SCX, 60 mg/3 mL[2]
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)

- Trichloroacetic acid (1% in water)
- Ammonium hydroxide (5% in methanol)
- Centrifuge
- Vortex mixer and/or shaker
- Nitrogen evaporator

#### Sample Pre-treatment:

- Weigh 2 g of the homogenized sample (e.g., egg, ham) into a 50 mL centrifuge tube.[\[2\]](#)[\[8\]](#)
- Add 15 mL of 1% trichloroacetic acid and 5 mL of acetonitrile.[\[2\]](#)
- Vortex or sonicate for 10 minutes, followed by shaking for another 10 minutes.[\[2\]](#)
- Centrifuge at 4000 rpm for 10 minutes.[\[2\]](#)
- Filter the supernatant into a 25 mL volumetric flask and bring it to volume with 1% trichloroacetic acid.[\[2\]](#)
- Take a 5 mL aliquot of the extract and add 5 mL of purified water. Mix thoroughly.[\[2\]](#)

#### Solid-Phase Extraction Procedure:

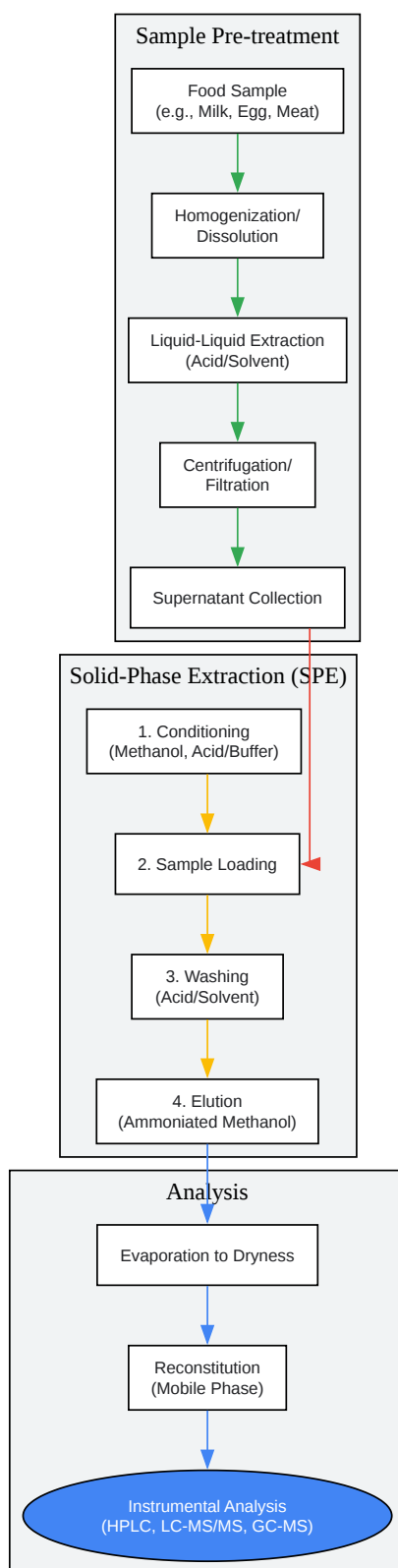
- Conditioning: Condition the SCX SPE cartridge with 3 mL of methanol, followed by 5 mL of water.[\[2\]](#)
- Loading: Load the 10 mL of the prepared sample solution onto the cartridge.[\[2\]](#)
- Washing: Wash the cartridge with 3 mL of water, followed by 3 mL of methanol. Discard the effluent.[\[2\]](#)
- Drying: Dry the cartridge under vacuum for approximately 3 minutes.[\[2\]](#)
- Elution: Elute the melamine with 6 mL of 5% ammonium hydroxide in methanol.[\[2\]](#)

- Drying and Reconstitution: Dry the collected eluent under a stream of nitrogen at 45°C.[\[2\]](#)  
Reconstitute the residue in 1 mL of the mobile phase and filter through a 0.45 µm filter before analysis.[\[2\]](#)

## Visualizations

### Experimental Workflow Diagram

The following diagram illustrates the general workflow for the solid-phase extraction of melamine from food samples.



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Caption: General workflow for melamine extraction from food.

## Logical Relationship of SPE Steps

This diagram shows the logical sequence and purpose of each step in the solid-phase extraction process.



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Caption: Logical sequence of the solid-phase extraction steps.

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